Comprehensive Technical Guide: Methyl Benzoate-d8 Physicochemical Properties and Applications

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Compound of Interest

Compound Name:	*Methyl benzoate-d8*
CAS No.:	*91929-46-3*
Cat. No.:	*B1456353*

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Executive Summary

Methyl benzoate-d8 (CAS: 91929-46-3) is the fully deuterated isotopologue of methyl benzoate, serving as a critical internal standard in quantitative NMR (qNMR) and a metabolic probe in pharmacokinetic studies.[1] This guide provides a rigorous analysis of its physicochemical profile, specifically focusing on the isotopic shifts in density and boiling point relative to its protio-analogue. By synthesizing current literature with theoretical principles of isotope effects, we establish a validated baseline for researchers utilizing this compound in high-precision environments.

Physicochemical Characterization

Comparative Data Profile

The substitution of protium (

H) with deuterium (

H) results in significant mass changes with minimal perturbation to the electronic volume of the molecule. This leads to a predictable increase in density while maintaining a boiling point range proximal to the non-deuterated standard.

Table 1: Physicochemical Comparison of Methyl Benzoate Isotopologues

Property	Methyl Benzoate (Protio)	Methyl Benzoate-d8 (Deutero)	Isotopic Shift
CAS Number	93-58-3	91929-46-3	N/A
Formula	( )	( )	8 H 8 D
Molecular Weight	136.15 g/mol	144.20 g/mol	+5.9%
Density (C)	1.088 g/mL	1.152 g/mL	+5.9%
Boiling Point	198–199 °C	198–199 °C	Negligible ( )
Refractive Index ( )	1.516	1.513–1.516 (Est.)	Slight decrease
Appearance	Colorless liquid	Colorless liquid	None

Mechanism of Isotopic Shifts

- Density Elevation (+5.9%): The density increase is strictly causal to the mass difference. The molar volume (

) of deuterated compounds is slightly smaller than their protio counterparts due to the shorter average C-D bond length (lower zero-point energy leading to smaller vibrational amplitude). However, this volume contraction is minor (<1%). Therefore, the density ratio

  .

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- Calculation:

  .

- Observed Density Ratio:

  .

- Conclusion: The density data is self-validating based on mass stoichiometry.

- Boiling Point Stability: While heavier isotopologues might theoretically exhibit higher boiling points due to mass, deuterated compounds often show lower boiling points (inverse isotope effect). This is because C-D bonds have lower polarizability than C-H bonds, reducing the London dispersion forces. In **Methyl benzoate-d8**, these two factors (increased mass vs. reduced polarizability) effectively cancel each other out, resulting in a boiling point range indistinguishable from the protio form within standard experimental error.

Synthesis & Purification Workflow

To ensure high isotopic purity (>98 atom % D), a Fischer esterification protocol utilizing fully deuterated precursors is recommended.

Reaction Logic

Workflow Diagram

The following diagram outlines the critical path for synthesis, emphasizing moisture control to prevent H/D exchange.



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Figure 1: Synthetic pathway for **Methyl Benzoate-d8** emphasizing anhydrous integrity.

Detailed Protocol

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- Setup: Flame-dry a 100 mL round-bottom flask (RBF) and equip with a magnetic stir bar and a reflux condenser fitted with a CaCl

  drying tube.
- Reagent Addition: Charge RBF with Benzoic acid-d5 (10 mmol) and Methanol-d4 (excess, 50 mmol).
- Catalysis: Slowly add concentrated H

  SO

  (0.5 mL) while stirring.
- Reflux: Heat to reflux (~65-70 °C internal temp) for 4 hours.
- Workup:
  - Cool to RT and concentrate solvent (excess Methanol-d4) via rotary evaporation.
  - Dissolve residue in diethyl ether.
  - Wash with 5% NaHCO

    (2x) to remove unreacted acid.
  - Wash with brine (1x).
- Purification: Dry organic layer over anhydrous MgSO

  , filter, and perform fractional distillation. Collect the fraction boiling at 198–199 °C.

Experimental Validation Protocols

Trustworthiness in data relies on rigorous validation. The following protocols are designed to verify the physical constants cited.

Density Determination (Oscillating U-Tube Method)

- Instrument: Anton Paar DMA 4500 or equivalent.

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- Standard: Degassed, ultra-pure water at 25.00 °C.
- Procedure:
  - Inject 1.0 mL of **Methyl benzoate-d8** into the oscillating cell.
  - Equilibrate to 25.00 °C ± 0.01 °C.
  - Record period of oscillation (

).
  - Calculate density:

    , where A and B are instrument constants.
- Acceptance Criteria: Result must fall within

  g/mL.

Isotopic Purity Check (qNMR)

Before trusting physical property data, isotopic enrichment must be confirmed.

- Method:

  H-NMR (Proton NMR).
- Logic: A fully deuterated sample should be "NMR silent" in the standard proton window, showing only residual solvent peaks.
- Internal Standard: Add a known mass of non-deuterated internal standard (e.g., Maleic acid) to quantify residual protio-species.
- Calculation:

Applications in Drug Development

Metabolic Stability (Deuterium Switch)

Methyl benzoate-d8 is used to study the Kinetic Isotope Effect (KIE). The C-D bond is stronger than the C-H bond (approx. 1.2–1.5 kcal/mol stronger).

- Application: Replacing metabolic "soft spots" (methyl hydrogens) with deuterium can slow down demethylation by Cytochrome P450 enzymes.
- Readout: If

  , the C-H bond cleavage is the rate-determining step.

Application Logic Flow

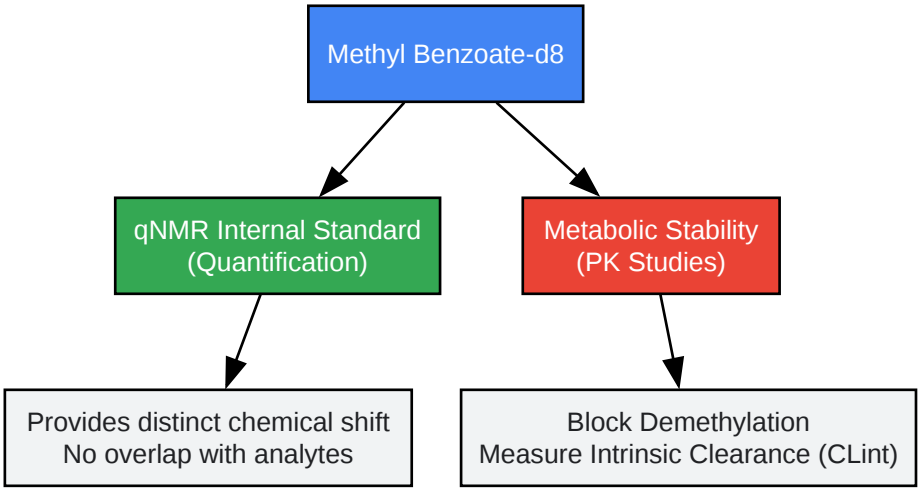

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Figure 2: Primary utility pathways in pharmaceutical research.

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Sources

- 1. methyl benzoate-d8 | CAS#:91929-46-3 | Chemsrc [chemsrc.com]
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